

Application Note: Comprehensive Characterization of N-(pyridin-2-ylmethyl)piperidine-4-carboxamide

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Compound of Interest

Compound Name: *N-(pyridin-2-ylmethyl)piperidine-4-carboxamide*
CAS No.: 884497-59-0
Cat. No.: B1277986

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Abstract: This document provides a detailed guide for the analytical characterization of **N-(pyridin-2-ylmethyl)piperidine-4-carboxamide**, a heterocyclic compound of interest in pharmaceutical research and development.[1] We present a multi-faceted analytical approach employing High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Thermal Analysis. The protocols and insights provided herein are designed for researchers, scientists, and drug development professionals to ensure the identity, purity, and stability of this molecule.

Introduction: The Importance of Rigorous Characterization

N-(pyridin-2-ylmethyl)piperidine-4-carboxamide belongs to the broad class of piperidine derivatives, which are prevalent scaffolds in many biologically active compounds, exhibiting a wide range of therapeutic effects.[1] The precise structural confirmation and purity assessment of such molecules are critical prerequisites for their advancement in the drug discovery

pipeline. In-depth analytical characterization underpins the reliability of biological data and is a cornerstone of regulatory compliance.

This application note moves beyond a simple listing of methods. It delves into the rationale behind the selection of specific techniques and experimental parameters, offering a logical framework for the comprehensive analysis of **N-(pyridin-2-ylmethyl)piperidine-4-carboxamide** and structurally related compounds.

Chromatographic Analysis for Purity and Quantification

High-Performance Liquid Chromatography (HPLC) is the workhorse for assessing the purity of non-volatile and semi-volatile organic compounds. For **N-(pyridin-2-ylmethyl)piperidine-4-carboxamide**, a reversed-phase HPLC (RP-HPLC) method is most appropriate.

The "Why": Methodological Rationale

- **Reversed-Phase Chromatography:** The presence of both a polar pyridine ring and a more aliphatic piperidine structure gives the molecule moderate polarity. A C18 column, which has a non-polar stationary phase, is ideal for retaining and separating such a compound from potential impurities using a polar mobile phase.^[2]
- **Mobile Phase Additives:** The basic nitrogen atoms in the piperidine and pyridine rings can interact with residual silanols on the silica-based stationary phase, leading to poor peak shape (tailing). The addition of an acid like formic acid or trifluoroacetic acid (TFA) to the mobile phase protonates these basic sites, minimizing these secondary interactions and resulting in sharper, more symmetrical peaks.^{[2][3]}
- **UV Detection:** The pyridine ring in the molecule contains a chromophore that absorbs UV light, making UV detection a suitable and straightforward method for quantification.^[2] For related compounds lacking a chromophore, a Charged Aerosol Detector (CAD) or mass spectrometer would be necessary.^{[2][4][5]}

Experimental Workflow: HPLC Analysis

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